

Essential Safety and Logistical Information for Handling ML-184

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Compound of Interest

Compound Name: ML-184

Cat. No.: B1668996

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Disclaimer: A specific Safety Data Sheet (SDS) for **ML-184** is not publicly available. The following guidance is based on general best practices for handling potent, powdered chemical compounds in a laboratory setting. Researchers must conduct a risk assessment prior to handling and consult with their institution's Environmental Health and Safety (EHS) department.

This document provides essential procedural guidance for researchers, scientists, and drug development professionals on the safe handling and disposal of **ML-184**.

Chemical and Physical Properties of ML-184

The following table summarizes the known properties of **ML-184**, compiled from various chemical suppliers.

Property	Value
Chemical Name	3-[[4-(2,3-dimethylphenyl)-1-piperazinyl]carbonyl]-N,N-dimethyl-4-(1-pyrrolidinyl)-benzenesulfonamide
Molecular Formula	C ₂₅ H ₃₄ N ₄ O ₃ S
Molecular Weight	470.6 g/mol
CAS Number	794572-10-4
Appearance	White to beige powder
Purity	≥98% (HPLC)
Solubility	DMSO: ~20 mg/mL
DMF: ~30 mg/mL	
Ethanol: ~1 mg/mL	

Personal Protective Equipment (PPE) and Handling Procedures

Given that **ML-184** is a potent compound, likely handled as a powder, stringent safety measures are necessary to prevent inhalation and skin contact.^[1]

Recommended PPE

- Respiratory Protection: A full-face powered air-purifying respirator (PAPR) or a supplied-air respirator is recommended, especially when weighing and handling the powder due to the high risk of aerosolization.^{[1][2]} For less hazardous operations within a certified chemical fume hood, a fit-tested N95 or higher-rated respirator may be sufficient, subject to a risk assessment.^[3]
- Eye Protection: Chemical splash goggles or a full-face shield should be worn.^[2] If a full-face respirator is used, it provides integrated eye and face protection.^[1]

- Hand Protection: Double-gloving with chemical-resistant gloves (e.g., nitrile) is essential.[1]
[3] Gloves should be changed regularly, and immediately if contamination is suspected.[3]
- Body Protection: A disposable, solid-front lab coat with tight-fitting cuffs is required.[1]
Disposable sleeves can provide additional protection.[4]

Handling Procedures

- Engineering Controls: All handling of **ML-184** powder, including weighing and solution preparation, must be conducted within a certified chemical fume hood, a ventilated laminar flow enclosure, or a glove box to minimize inhalation exposure.[4][5]
- Weighing: Weigh the compound on-site in a ventilated balance enclosure to contain any airborne powder.[4] Use appropriate tools to minimize dust generation.
- Solution Preparation: When preparing solutions, add the solvent to the powder slowly to avoid splashing.
- Decontamination: All surfaces and equipment that come into contact with **ML-184** should be decontaminated. The appropriate decontamination solution will depend on the chemical's reactivity; consult with your EHS department.
- Spill Management: A spill kit appropriate for chemical powders should be readily available. In case of a spill, evacuate the area and follow your institution's established spill response procedures.

Disposal Plan

Proper disposal of chemical waste is crucial for laboratory safety and environmental protection.
[6]

Waste Segregation and Labeling

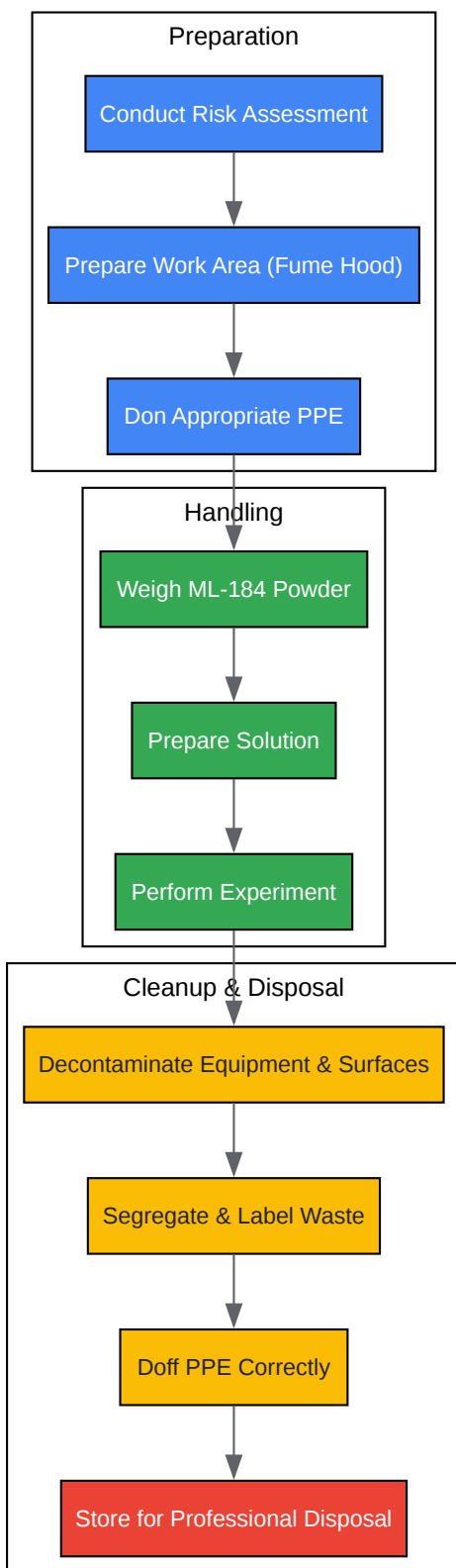
- Solid Waste: All disposable items contaminated with **ML-184**, such as pipette tips, vials, gloves, and lab coats, must be collected in a designated, puncture-resistant, and sealed container.[1] This container must be clearly labeled as "Hazardous Waste" with the full chemical name "**ML-184**".[7]

- Liquid Waste: Unused solutions of **ML-184** and any rinsate from decontamination procedures should be collected in a sealed, compatible waste container.^[6] The container must be labeled as "Hazardous Waste" and list all chemical constituents, including solvents.^[7]
- Empty Containers: Original containers of **ML-184** should be triple-rinsed with a suitable solvent. This rinsate must be collected as hazardous waste.^[7] After rinsing, the empty container can be disposed of according to institutional guidelines.^[8]

Disposal Protocol

- Collection: Collect all waste streams in their designated and properly labeled containers.^[9]
- Storage: Store waste containers in a secure, designated area away from incompatible materials.^[10]
- Arrangement for Pickup: Contact your institution's EHS department to arrange for the professional disposal of the hazardous waste.^[10] Do not dispose of **ML-184** down the drain or in the regular trash.^[7]

Safe Handling Workflow for ML-184



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Caption: Workflow for the safe handling of **ML-184**.

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- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling ML-184]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1668996#personal-protective-equipment-for-handling-ml-184]

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